

An In-depth Technical Guide to the Physicochemical Properties of 2,3-Dibromopropionamide

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Compound of Interest

Compound Name: **2,3-Dibromopropionamide**

Cat. No.: **B076969**

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Introduction

2,3-Dibromopropionamide is a halogenated amide of significant interest as an intermediate in the synthesis of various organic compounds, including pharmaceuticals, agrochemicals, and dyestuffs. A thorough understanding of its fundamental physicochemical properties, such as melting and boiling points, is crucial for its effective handling, purification, and application in further synthetic endeavors. This guide provides a comprehensive overview of these properties, along with detailed experimental protocols for their determination and a logical workflow for its synthesis.

Physicochemical Data

The melting and boiling points of **2,3-Dibromopropionamide** are critical parameters for its identification and purification. The data, collated from various chemical databases, are summarized below.

Property	Value	Notes
Melting Point	132-133 °C [1][2]	
	133 °C	
Boiling Point	315.6 °C (Predicted) [1]	
	315.6 °C at 760 mmHg [2]	

It is important to note that some sources may report conflicting data; however, the values presented here are the most consistently cited. The significant discrepancy in some reported values, such as a melting point of -83.5 °C, is likely erroneous and should be disregarded. [3]

Experimental Protocols

Accurate determination of the melting and boiling points is essential for verifying the purity of **2,3-Dibromopropionamide**. The following are detailed, standardized methodologies for these measurements.

Melting Point Determination (Capillary Method)

This method is a widely accepted technique for determining the melting point of a crystalline solid. [4]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: A small amount of dry **2,3-Dibromopropionamide** is finely ground using a mortar and pestle. The open end of a capillary tube is then pressed into the

powdered sample. The tube is inverted and gently tapped on a hard surface to pack the solid into the sealed end, to a height of approximately 2-3 mm.[4]

- Apparatus Setup: The packed capillary tube is placed into the heating block of the melting point apparatus.
- Determination:
 - For an unknown sample, a rapid preliminary heating is performed to estimate the approximate melting range.
 - For a more precise measurement, the apparatus is heated rapidly to about 15-20 °C below the expected melting point. The heating rate is then reduced to 1-2 °C per minute.
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.
- Purity Assessment: A sharp melting range (typically 0.5-1 °C) is indicative of a pure compound. Impurities tend to depress and broaden the melting range.

Boiling Point Determination (Micro-Reflux Method)

This method is suitable for determining the boiling point of small quantities of a liquid. Since **2,3-Dibromopropionamide** is a solid at room temperature, it would first need to be melted.

Apparatus:

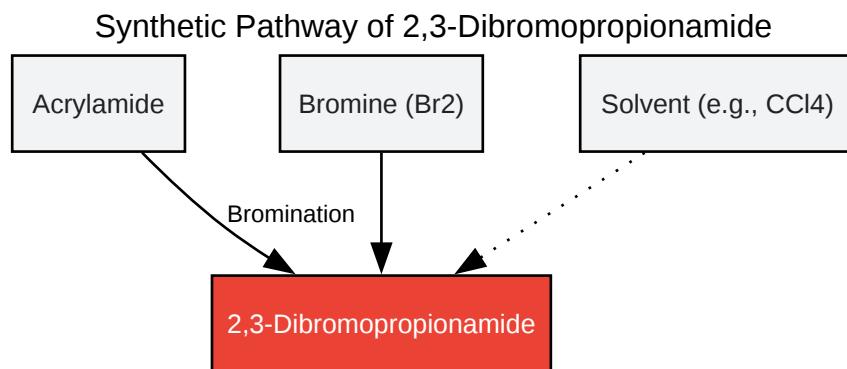
- Small test tube
- Thermometer
- Heating block or oil bath
- Clamps

Procedure:

- Sample Preparation: A small amount of **2,3-Dibromopropionamide** is placed in a small test tube.
- Apparatus Setup: The test tube is placed in a heating block or oil bath. A thermometer is positioned so that the bulb is just above the surface of the molten sample.
- Determination:
 - The sample is heated until it melts and then begins to boil.
 - The temperature is carefully monitored as the vapor rises and condenses on the walls of the test tube.
 - The boiling point is the temperature at which the vapor and liquid phases are in equilibrium, observed as a stable temperature at which the substance actively boils and the vapor condenses. This temperature should be recorded at a specific atmospheric pressure.

Synthesis and Workflow Diagrams

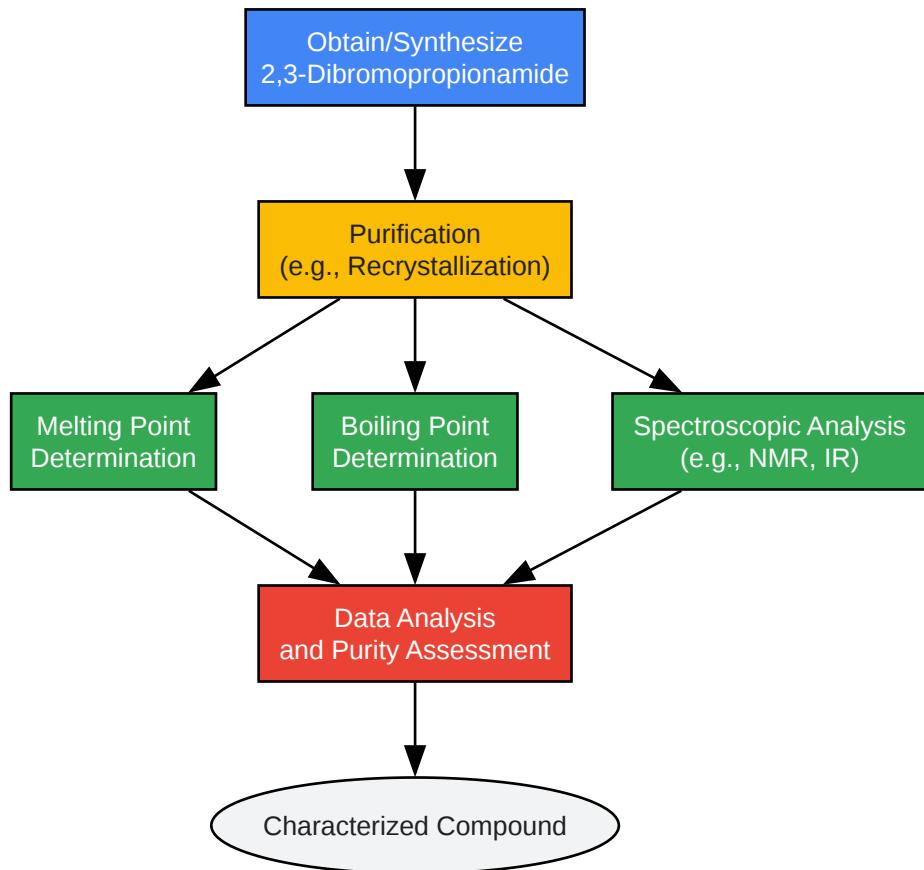
The following diagrams illustrate a plausible synthetic route for **2,3-Dibromopropionamide** and a general workflow for its characterization.



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Caption: Plausible synthetic pathway for **2,3-Dibromopropionamide**.

Workflow for Physicochemical Characterization

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Caption: General workflow for the characterization of **2,3-Dibromopropionamide**.

Conclusion

This technical guide provides essential data and methodologies for researchers working with **2,3-Dibromopropionamide**. The accurate determination of its melting and boiling points is fundamental for ensuring the purity of the compound, which is critical for its successful

application in research and development, particularly in the fields of drug discovery and materials science. The provided protocols offer standardized procedures to achieve reliable and reproducible results.

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